

Application Notes and Protocols for (R)-FL118 Administration in Animal Studies

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Compound of Interest

Compound Name: (R)-FL118

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Introduction

(R)-FL118, a novel camptothecin analog, has demonstrated significant preclinical antitumor activity in a variety of cancer models.[1][2][3] Structurally similar to irinotecan and topotecan, FL118 exhibits a distinct mechanism of action that allows it to overcome common resistance pathways.[4][5] These application notes provide a comprehensive overview of **(R)-FL118** administration in animal studies, summarizing key quantitative data and detailing experimental protocols to guide researchers in their preclinical investigations.

FL118's primary mechanism involves the selective inhibition of several anti-apoptotic proteins, including survivin, Mcl-1, XIAP, and cIAP2, independent of p53 status.[2][3][6] More recently, FL118 has been identified as a 'molecular glue degrader' that binds to, dephosphorylates, and degrades the oncoprotein DDX5 (p68).[7][8] This leads to the downstream suppression of oncogenic proteins like c-Myc and mutant Kras.[8] Notably, FL118 is not a substrate for the efflux pumps P-glycoprotein (P-gp/MDR1) and ABCG2/BCRP, which are common mediators of resistance to other camptothecins like irinotecan and topotecan.[9] This allows FL118 to maintain its efficacy in drug-resistant tumors.[4][5][9]

Data Presentation: Quantitative Summary of In Vivo Studies

The following tables summarize the quantitative data from various preclinical studies involving **(R)-FL118** administration in animal models.

Table 1: Antitumor Efficacy of (R)-FL118 in Xenograft Models

Cancer Type	Animal Model	Cell Line	Route of Administration	Dosage and Schedule	Outcome	Citation
Colorectal Cancer	SCID Mice	LOVO	Intraperitoneal (i.p.)	0.5 and 0.75 mg/kg, once weekly	Significant tumor growth inhibition compared to control. [1]	[1]
Colorectal Cancer (Irinotecan-Resistant)	SCID Mice	LOVO SN38R	Intraperitoneal (i.p.)	Not specified	Reduced tumor size by nearly 40%. [1]	[1]
Head and Neck Cancer	SCID Mice	FaDu	Intravenous (i.v.)	1.5 mg/kg and 2.5 mg/kg, every other day for 5 doses (q2 x 5)	Tumor elimination with rare relapse. [10]	[10]
Head and Neck Cancer	SCID Mice	FaDu	Intravenous (i.v.)	3.5 mg/kg and 5 mg/kg, once weekly for 4 weeks (weekly x 4)	Tumor elimination. [10]	[10]
Colorectal Cancer	SCID Mice	SW620	Intravenous (i.v.)	Not specified, q2 x 5 schedule	Tumor elimination with rare relapse. [10]	[10]

Colorectal Cancer (Irinotecan-Resistant)	SCID Mice	HCT116-SN50	Intraperitoneal (i.p.)	1.5 mg/kg, once per week for 4 weeks	Improved efficacy compared to irinotecan. [11]
Lung Cancer	SCID Mice	H460	Intraperitoneal (i.p.)	1.5 mg/kg, once per week for 4 weeks	Improved efficacy compared to irinotecan. [11]
Pancreatic Ductal Adenocarcinoma (PDAC)	SCID Mice	PDX models	Oral	2.5, 5, 7.5, and 10 mg/kg, once per week for 4 weeks	High efficacy in eliminating tumors with high DDX5 expression. [7]

Table 2: Pharmacokinetic Parameters of (R)-FL118 in SCID Mice

Tissue/Fluid	T 1/2 (hr)	T max (hr)	C max (ng/g or ng/mL)	AUC (hrng/g or hrng/mL)	Citation
FaDu Tumor	6.852	0.167	115	413	[12]
SW620 Tumor	12.75	0.167	158	842	[12]
Plasma	1.788	0.167	43	82	[12]

Pharmacokinetic studies show that FL118 is rapidly cleared from circulation but accumulates and is maintained in tumor tissues for an extended period.[4][6]

Table 3: Maximum Tolerated Dose (MTD) of (R)-FL118 Formulations

Formulation	Route	MTD Range (mg/kg)	Schedule	Citation
Tween 80-containing	i.p.	0.2 - 1.5	Various	[10]
Tween 80-free (i.v. compatible)	i.v.	1.5 - 10	Various	[10]
Clinically compatible DP	Oral	≥2.44 (male rats), ≤4.77 (female rats)	weekly x 7	[7]

A Tween 80-free formulation for intravenous administration significantly increased the MTD of FL118 by 3-7 fold compared to a Tween 80-containing intraperitoneal formulation.[10][13]

Experimental Protocols

Protocol 1: In Vivo Antitumor Efficacy Study in Xenograft Mouse Models

1. Animal Model and Husbandry:

- Use 6- to 12-week-old female athymic nude mice (nu/nu) or Severe Combined Immunodeficient (SCID) mice.[3][4]
- House animals in accordance with institutional guidelines (e.g., 5 mice per cage with ad libitum access to food and water).[4]
- All procedures must be approved by the Institutional Animal Care and Use Committee (IACUC).[10]

2. Tumor Cell Implantation:

- Subcutaneously inject cancer cells (e.g., $2-5 \times 10^6$ cells in 100-200 μ L of sterile PBS or culture medium) into the flank of the mice.

- For patient-derived xenografts (PDX), implant small tumor fragments subcutaneously.[\[14\]](#)
- Monitor tumor growth regularly using calipers.

3. **(R)-FL118** Formulation and Administration:

a) Intraperitoneal (i.p.) Formulation (Tween 80-based):[\[10\]](#)[\[15\]](#)

- Prepare a 1 mg/mL stock solution of FL118 in dimethyl sulfoxide (DMSO).
- For a final concentration of 0.05 mg/mL, dilute the stock solution in a vehicle containing 10-20% Tween-80 and 75-85% saline. The final DMSO concentration should be around 5%.
- The control vehicle consists of the same formulation without FL118.

b) Intravenous (i.v.) Formulation (Tween 80-free):[\[10\]](#)[\[15\]](#)

- Prepare a 1 mg/mL stock solution of FL118 in DMSO.
- A formulation utilizing hydroxypropyl- β -cyclodextrin (HP- β -CD) can be used to improve solubility for i.v. administration. The exact composition of the Tween-80 free formulation is proprietary but this is a common alternative.
- The final formulation is prepared by diluting the DMSO stock in the appropriate vehicle.

c) Oral Formulation:[\[7\]](#)

- A clinically compatible oral formulation has been developed using glacial acetic acid (GAA) and ethanol (10:90) for processing.

d) Administration:

- Initiate treatment when tumors reach a predetermined size (e.g., 100-250 mm³).[\[10\]](#)[\[11\]](#)
- Administer FL118 according to the desired schedule (e.g., once weekly, every other day).[\[1\]](#)[\[10\]](#)

4. Monitoring and Endpoints:

- Measure tumor volume (Volume = 0.5 x Length x Width²) and body weight 2-3 times per week.
- Monitor for any signs of toxicity, such as significant body weight loss (e.g., >15-20%), lethargy, or ruffled fur.[\[3\]](#)

- The primary endpoint is typically tumor growth inhibition. Euthanize animals when tumors reach a maximum allowable size (e.g., 1500-2000 mm³) or if they show signs of severe morbidity.[11]
- At the end of the study, tumors can be excised, weighed, and processed for further analysis (e.g., Western blot, immunohistochemistry).[1]

Protocol 2: Pharmacokinetic Study

1. Animal Model and Drug Administration:

- Use female SCID mice bearing established tumors (e.g., FaDu or SW620).
- Administer a single dose of FL118 via the desired route (e.g., i.v.).

2. Sample Collection:

- At various time points post-administration (e.g., 0.167, 1, 4, 8, 12, 24, 48 hours), collect blood samples (via cardiac puncture or retro-orbital bleeding) and harvest tumor tissue.
- Process blood to obtain plasma.

3. Sample Analysis:

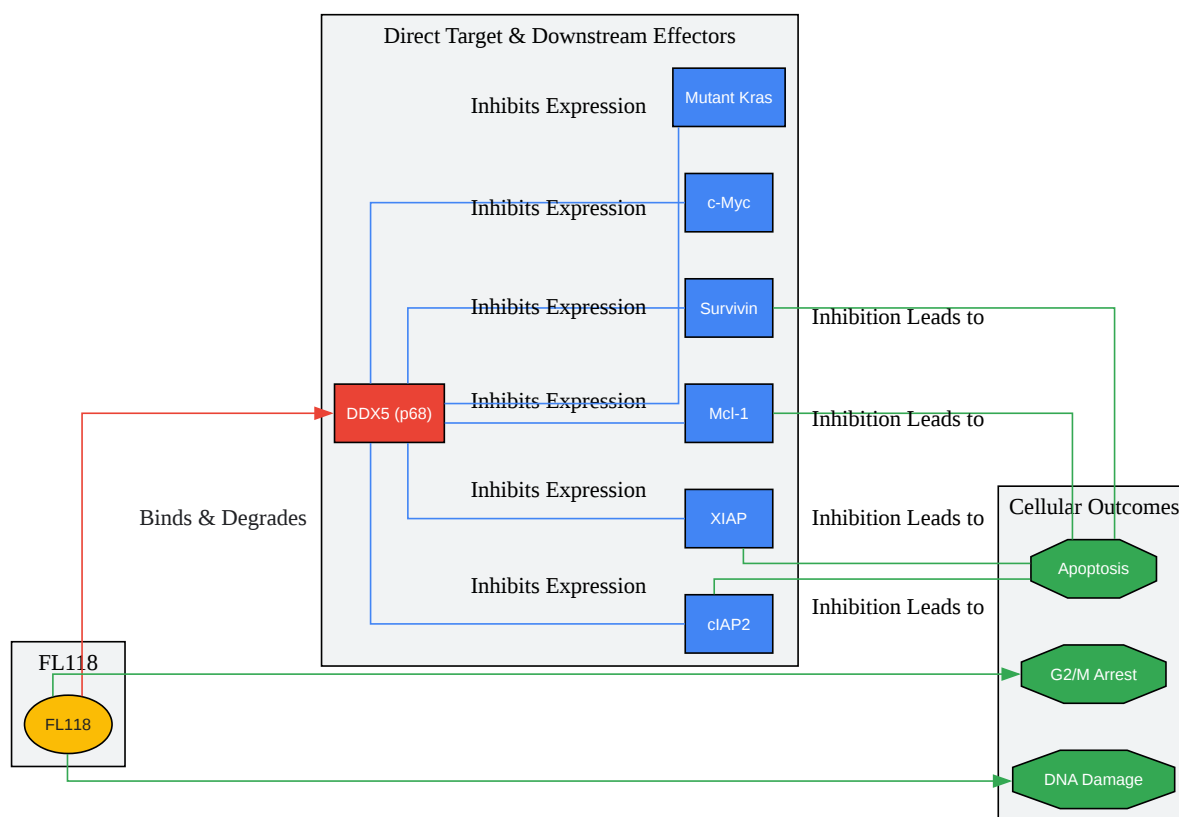
- Extract FL118 from plasma and homogenized tumor tissue.
- Quantify FL118 concentrations using a validated analytical method, such as liquid chromatography-mass spectrometry (LC-MS).

4. Data Analysis:

- Calculate key pharmacokinetic parameters including half-life ($T_{1/2}$), maximum concentration (C_{max}), time to maximum concentration (T_{max}), and area under the curve (AUC) using appropriate software.

Visualizations

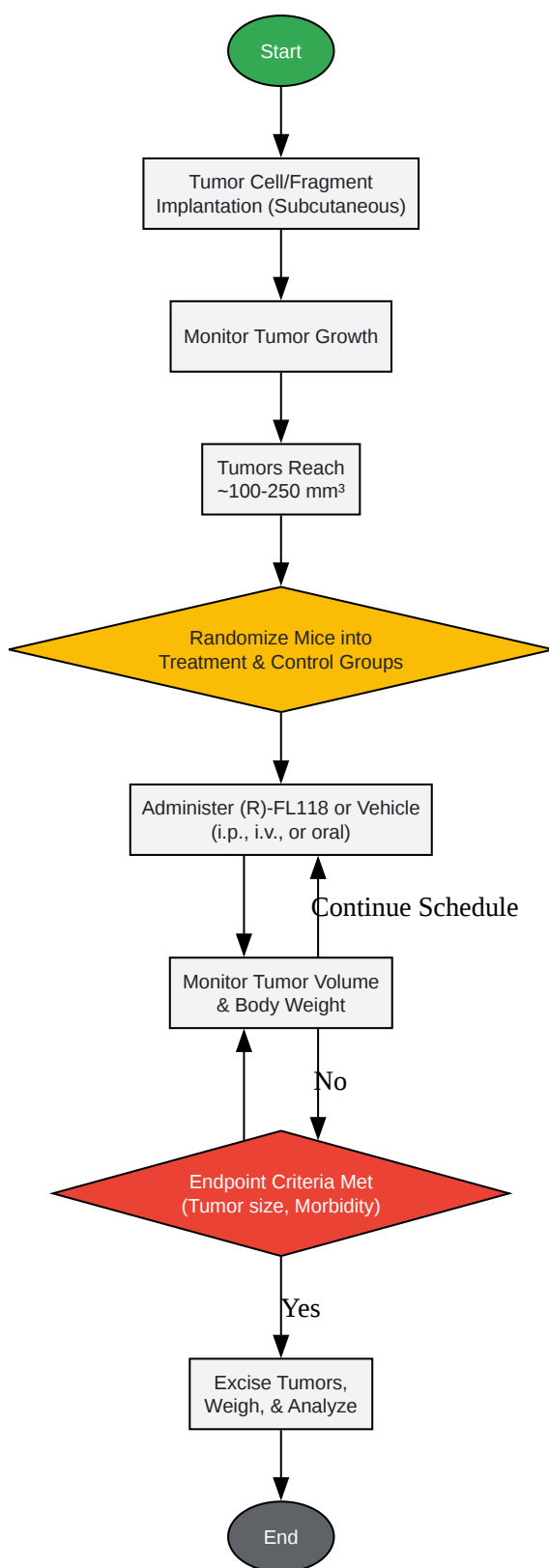
Signaling Pathways and Mechanism of Action



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Caption: Mechanism of action of **(R)-FL118**.

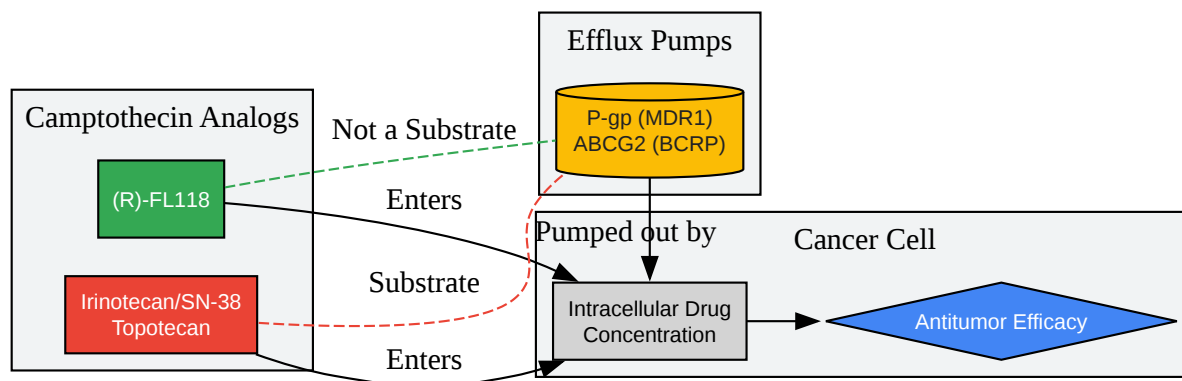
Experimental Workflow for In Vivo Efficacy Studies



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Caption: General workflow for **(R)-FL118** in vivo efficacy studies.

Logical Relationships in Overcoming Drug Resistance



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Caption: **(R)-FL118** bypasses efflux pump-mediated drug resistance.

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